

# An In-depth Technical Guide to 2-(3-Bromophenyl)triphenylene (C<sub>24</sub>H<sub>15</sub>Br)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(3-Bromophenyl)triphenylene

Cat. No.: B572025

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**Abstract:** This document provides a comprehensive technical overview of **2-(3-Bromophenyl)triphenylene**, a polycyclic aromatic hydrocarbon (PAH) with the molecular formula C<sub>24</sub>H<sub>15</sub>Br. Triphenylene and its derivatives are notable for their rigid, planar, and electron-rich structures, which make them prime candidates for applications in materials science, particularly in the field of organic electronics.<sup>[1][2]</sup> This guide consolidates available data on the compound's chemical and physical properties, outlines plausible synthetic methodologies based on established reactions for this class of molecules, and discusses its potential applications. Due to its status as a specialized chemical intermediate, this guide focuses on its role as a building block in the synthesis of advanced materials.<sup>[3]</sup>

## Chemical and Physical Properties

**2-(3-Bromophenyl)triphenylene** is a solid, crystalline compound at room temperature.<sup>[4][5]</sup> Its key quantitative properties, compiled from various chemical suppliers and databases, are summarized below.

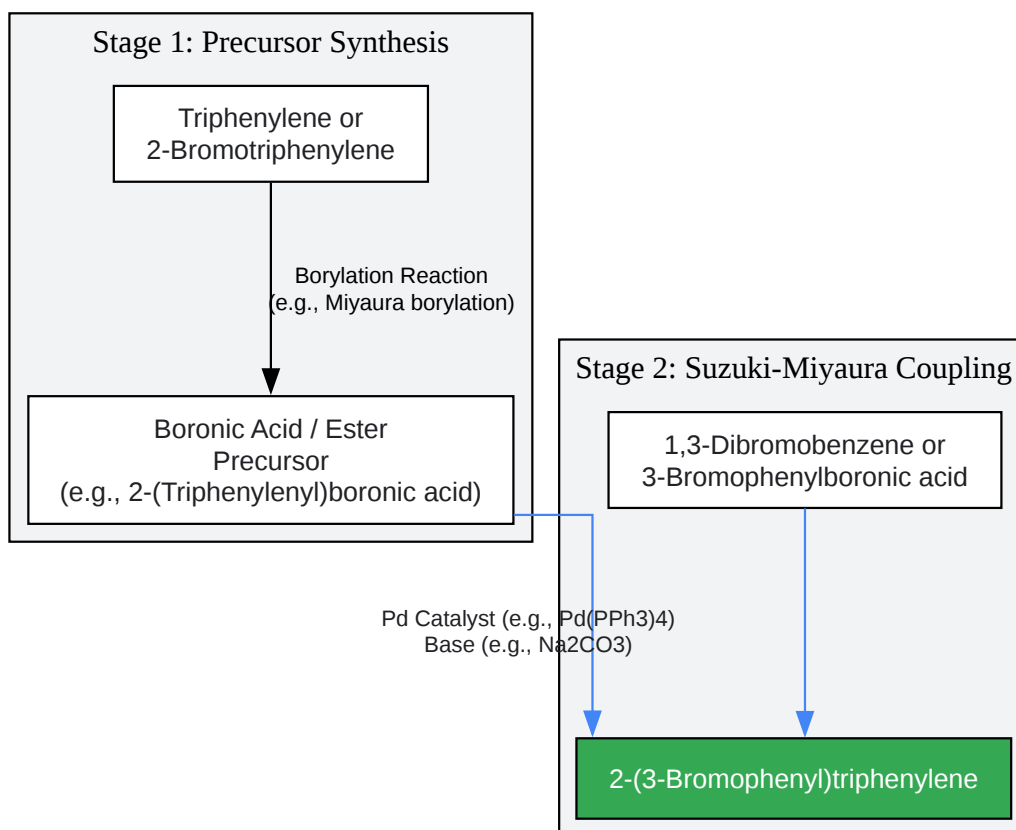
Property	Value	Source
Molecular Formula	C <sub>24</sub> H <sub>15</sub> Br	[3][4][6]
Molecular Weight	383.29 g/mol	[4][5][6]
CAS Number	1313514-53-2	[3][4][5]
Physical State	Solid, White to yellow powder or crystals	[4][5]
Melting Point	149 °C	[4]
Purity	≥98.0% (by GC)	[3][4][5]
IUPAC Name	2-(3-bromophenyl)triphenylene	[5][6]
Computed XLogP3	7.2	[6]
Topological Polar Surface Area	0 Å <sup>2</sup>	[3]
Rotatable Bond Count	1	[3]

## Synthesis Methodologies

While a specific, peer-reviewed synthesis protocol for **2-(3-Bromophenyl)triphenylene** is not publicly detailed, its structure lends itself to well-established synthetic routes for functionalized triphenylene derivatives.[1][7] The most versatile and common of these is the Suzuki-Miyaura cross-coupling reaction, which allows for the precise formation of a carbon-carbon bond between the triphenylene core and the bromophenyl substituent.[1][2]

## Generalized Synthetic Workflow

A logical synthetic approach involves a two-stage process: first, the synthesis of a triphenylene precursor with a reactive group (like a boronic acid or ester), followed by the cross-coupling reaction.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of **2-(3-Bromophenyl)triphenylene** via Suzuki coupling.

## Experimental Protocol: Representative Suzuki-Miyaura Coupling

The following is a generalized protocol for the synthesis of a substituted triphenylene, which can be adapted for the target molecule. This procedure assumes the availability of a triphenylene boronic acid precursor.

## Materials:

- Triphenylene precursor (e.g., 2-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)triphenylene) (1.0 eq.)
- 1,3-Dibromobenzene (1.2 eq.)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>) (0.05 eq.)[\[8\]](#)
- Base (e.g., aqueous Sodium Carbonate solution, 2M) (4.0 eq.)[\[8\]](#)
- Solvent system (e.g., Toluene and Ethanol)[\[8\]](#)

## Procedure:

- To a reaction flask equipped with a reflux condenser and magnetic stirrer, add the triphenylene boronic ester precursor (1.0 eq.), 1,3-dibromobenzene (1.2 eq.), and the palladium catalyst (0.05 eq.)[\[8\]](#)
- Purge the flask with an inert gas (e.g., Argon or Nitrogen) for 20-30 minutes to create an inert atmosphere.[\[8\]](#)
- Add the degassed solvent system (e.g., a 3:1 mixture of Toluene:Ethanol) followed by the aqueous sodium carbonate solution.[\[8\]](#)
- Heat the reaction mixture to reflux (typically 80-100 °C) and maintain vigorous stirring for 24-48 hours under the inert atmosphere.[\[8\]](#) Reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- After the reaction is complete, cool the mixture to room temperature and add water to dissolve the inorganic salts.
- Extract the product into an organic solvent such as ethyl acetate or dichloromethane.[\[8\]](#)
- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).[\[8\]](#)

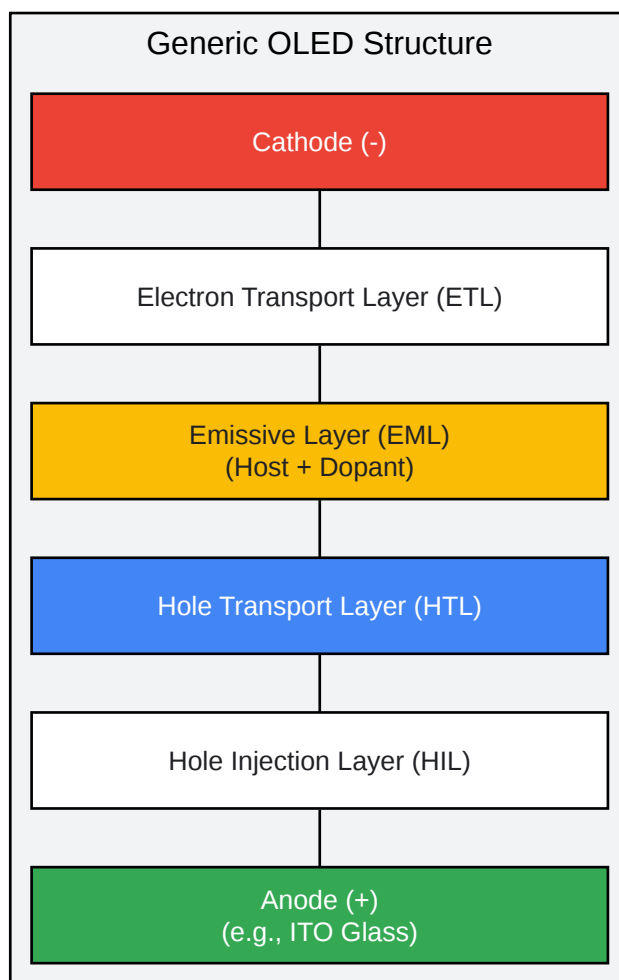
- Filter off the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel to yield the pure **2-(3-Bromophenyl)triphenylene**.[\[8\]](#)

## Potential Applications

The rigid, disc-like structure of the triphenylene core makes its derivatives highly valuable in materials science.[\[1\]](#) The introduction of a bromophenyl group allows for fine-tuning of the molecule's electronic properties and can also serve as a reactive handle for further functionalization.

## Organic Electronics

Triphenylene-based materials are widely explored for use in organic electronics due to their excellent thermal stability and charge transport properties.[\[2\]](#)[\[9\]](#) They are particularly promising as components in Organic Light-Emitting Diodes (OLEDs).[\[1\]](#) The bromine substituent can enhance intersystem crossing, which is beneficial for phosphorescent OLEDs, and can also influence the hole-mobility of the material.[\[10\]](#) **2-(3-Bromophenyl)triphenylene** could function as a hole-transporting material or as a host material in the emissive layer of an OLED device.  
[\[3\]](#)



[Click to download full resolution via product page](#)

Caption: Potential placement of a triphenylene derivative within a generic multi-layer OLED device.

## Advanced Framework Materials

The rigid and symmetric nature of the triphenylene unit makes it an ideal building block for constructing highly ordered porous materials like Metal-Organic Frameworks (MOFs) and Covalent Organic Frameworks (COFs).<sup>[1][9]</sup> These materials have applications in gas storage, separation, and catalysis.<sup>[1]</sup> The bromo-substituent on the phenyl ring can be used as a site for post-synthetic modification, allowing for the introduction of other functional groups to tailor the properties of the framework.

## Safety Information

Safety data for **2-(3-Bromophenyl)triphenylene** indicates that it should be handled with care in a laboratory setting.

- Pictogram: GHS07 (Exclamation mark)[5]
- Signal Word: Warning[5]
- Hazard Statement: H302 (Harmful if swallowed)[5]
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[5]

## Conclusion

**2-(3-Bromophenyl)triphenylene** (C<sub>24</sub>H<sub>15</sub>Br) is a specialized aromatic compound with significant potential as a building block in advanced materials synthesis. While detailed characterization and application data for this specific molecule are limited in public literature, its structural motifs are highly relevant to the development of next-generation organic electronics and porous framework materials. The synthetic routes are accessible through established organometallic chemistry, primarily Suzuki-Miyaura coupling. For researchers in materials science and synthetic chemistry, this compound represents a versatile intermediate for creating complex, functional molecules with tailored optoelectronic properties.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Triphenylene - Wikipedia [en.wikipedia.org]
- 2. nbinno.com [nbinno.com]
- 3. chemscene.com [chemscene.com]

- 4. labproinc.com [labproinc.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. 2-(3-Bromophenyl)triphenylene | C<sub>24</sub>H<sub>15</sub>Br | CID 58472032 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. aces.onlinelibrary.wiley.com [aces.onlinelibrary.wiley.com]
- 8. benchchem.com [benchchem.com]
- 9. ddd.uab.cat [ddd.uab.cat]
- 10. Bromine-substituted triphenylamine derivatives with improved hole-mobility for highly efficient green phosphorescent OLEDs with a low operating voltage - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(3-Bromophenyl)triphenylene (C<sub>24</sub>H<sub>15</sub>Br)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b572025#2-3-bromophenyl-triphenylene-molecular-formula-c24h15br]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)



